

Technical Procurement Guide: Bis(4-ethylphenyl)acetylene

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Compound of Interest

Compound Name: *Bis(4-ethylphenyl)acetylene*

CAS No.: 79135-69-6

Cat. No.: B1611633

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CAS: 79135-69-6 | Focus: Synthesis, Supply Chain, and Quality Assurance

Executive Summary

Bis(4-ethylphenyl)acetylene (also known as 4,4'-diethyltolane) is a symmetric diarylalkyne primarily utilized as a core mesogenic unit in the synthesis of high-birefringence liquid crystals (LCs) and as a

-conjugated building block in organic light-emitting diodes (OLEDs).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Unlike commodity solvents, this compound occupies a "specialty intermediate" tier. It is rarely available off-the-shelf from generalist catalog suppliers (e.g., Sigma-Aldrich) without lead time. Procurement typically requires engagement with specialized synthesis houses or boutique LC suppliers. This guide outlines the technical specifications, market pricing estimates, and a validated "in-house" synthesis protocol for researchers facing supply shortages.

Part 1: Chemical Identity & Technical Specifications

Before procurement or synthesis, verify the compound against these standard physical parameters to ensure the correct isomer is obtained.

Parameter	Technical Specification
IUPAC Name	1,1'-(1,2-Ethynediyl)bis(4-ethylbenzene)
Common Name	Bis(4-ethylphenyl)acetylene; 4,4'-Diethyltolane
CAS Number	79135-69-6
Molecular Formula	
Molecular Weight	234.34 g/mol
Appearance	White to pale yellow crystalline powder
Melting Point	88–92 °C (Typical for symmetric alkyl tolans)
Solubility	Soluble in , , Toluene; Insoluble in Water
Purity Requirement	>99.5% (HPLC) for Optoelectronic/LC applications

Part 2: Market Analysis, Suppliers, and Price Pricing Landscape

Due to its niche application in liquid crystal formulations, **Bis(4-ethylphenyl)acetylene** does not have a fixed "catalog price" for most major distributors. It is traded on a B2B (Business-to-Business) "Inquire for Quote" basis.

Estimated Market Rates (2025/2026):

- Research Scale (1g – 5g): \$80 – \$150 USD per gram.
- Pilot Scale (10g – 100g): \$30 – \$60 USD per gram.

- Bulk Scale (>1kg): Negotiated contract pricing (typically <\$10 USD/g).

Key Suppliers

The following suppliers are verified to list CAS 79135-69-6 or have the capability to synthesize it on demand.

Supplier Tier	Company Name	Region	Primary Focus	Availability
Tier 1 (Specialist)	Synthon Chemicals	Germany	Liquid Crystals & Mesogens	High (Catalog Item ST02286)
Tier 2 (Catalog)	BLD Pharm	China/Global	Building Blocks	Moderate (Stock varies)
Tier 2 (Catalog)	Matrix Fine Chemicals	Switzerland	Fine Chemicals	Moderate
Tier 3 (Distributor)	Parchem	USA	Sourcing/Logistics	Low (Lead time likely)

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Procurement Tip: For optoelectronic applications, always request a GC-MS or HPLC trace before purchase. Generic "98%" purity is often insufficient due to trace metal contaminants (Pd/Cu) from the synthesis, which quench fluorescence in OLEDs.

Part 3: In-House Synthesis Protocol (The "Make" Option)

If commercial supply is unavailable or cost-prohibitive, the compound can be synthesized via a Sonogashira Cross-Coupling. This method is preferred over the Fritsch-Buttenberg-Wiechell rearrangement for its modularity and higher yields.

Reaction Logic

The synthesis involves coupling 1-ethyl-4-iodobenzene with 4-ethylphenylacetylene.

Alternatively, a "double coupling" of 1-ethyl-4-iodobenzene with trimethylsilylacetylene (TMSA) (followed by deprotection) or direct acetylene gas can be used. The protocol below describes the convergent coupling of the aryl iodide and aryl alkyne.

Step-by-Step Methodology

Reagents:

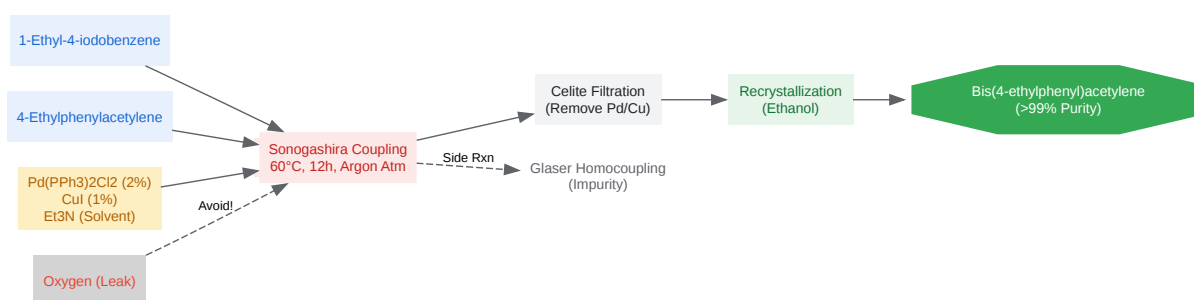
- 1-Ethyl-4-iodobenzene (1.0 equiv)
- 4-Ethylphenylacetylene (1.1 equiv)
- Bis(triphenylphosphine)palladium(II) dichloride (
) (2 mol%)
- Copper(I) iodide (CuI) (1 mol%)
- Triethylamine (
) (Solvent/Base)

Protocol:

- Setup: Flame-dry a 250 mL Schlenk flask and cycle with Argon (3x) to remove
. Oxygen causes homocoupling of the alkyne (Glaser coupling), creating a difficult-to-separate impurity.
- Dissolution: Add 1-ethyl-4-iodobenzene (10 mmol) and 4-ethylphenylacetylene (11 mmol) to the flask. Dissolve in dry, degassed
(50 mL).
- Catalysis: Add
and CuI under a positive stream of Argon. The solution typically turns dark yellow/brown.

- Reaction: Heat the mixture to 60 °C for 12–18 hours. Monitor via TLC (Hexanes eluent). The product will appear as a highly fluorescent spot under UV (254/365 nm).
- Workup: Filter the cooled mixture through a pad of Celite to remove Pd/Cu salts. Wash the pad with .
- Purification: Concentrate the filtrate in vacuo. Recrystallize the crude solid from Ethanol or Hexanes.
 - Note: Recrystallization is superior to column chromatography for removing trace phosphine oxides in this specific system.

Synthesis Pathway Diagram



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Figure 1: Convergent Sonogashira synthesis pathway highlighting critical reagents and the risk of oxidative homocoupling.

Part 4: Quality Assurance & Supply Chain Logic

When sourcing this material, the "Chain of Custody" is critical. Impurities such as homocoupled diynes (from the Glaser side reaction) have similar solubility profiles to the target tolane,

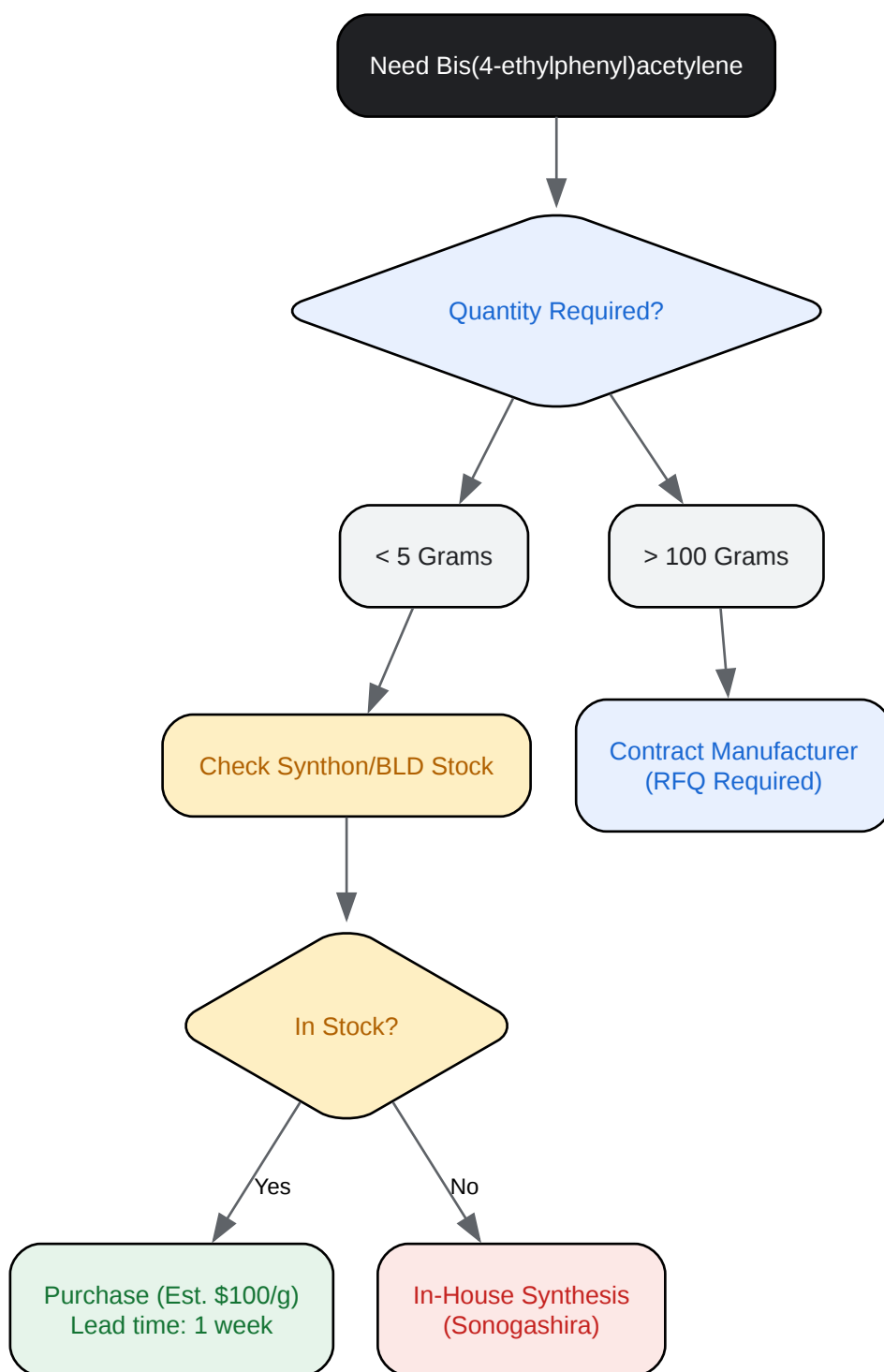
making them difficult to separate.

Validating the Supplier

Do not accept a Certificate of Analysis (CoA) at face value. Request the raw NMR data.

- **¹H NMR Check:** Look for the ethyl group signals: a triplet at 1.2 ppm and a quartet at 4.1 ppm. The aromatic region should show a symmetric AA'BB' system.
- **Impurity Flag:** Any asymmetry in the aromatic region or extra peaks in the aliphatic region suggests incomplete coupling or contamination.

Supply Chain Decision Workflow



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Figure 2: Decision matrix for procuring vs. synthesizing **Bis(4-ethylphenyl)acetylene** based on scale and availability.

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